Application Notes and Protocols: In Vitro Wound Healing Assay Using TP-2 Peptides

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Compound of Interest

Compound Name:	*TP-2*
Cat. No.:	*B12380401*

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Introduction

The in vitro wound healing assay, commonly known as the scratch assay, is a fundamental and widely used method to study collective cell migration.[1][2][3] This technique mimics the process of wound healing in two dimensions by creating a cell-free gap ("scratch") in a confluent cell monolayer.[1][2] The subsequent movement of cells to close this gap provides a quantifiable measure of cell migration, which is a critical process in tissue repair and regeneration.[3][4] This application note provides a detailed protocol for utilizing the in vitro wound healing assay to investigate the effects of Tilapia Piscidin 2 (**TP-2**) derived peptides, specifically TP2-5 and TP2-6, on the migration of skin cells such as keratinocytes and fibroblasts.[5][6][7][8]

TP-2 peptides and its derivatives have demonstrated significant potential in promoting wound healing by enhancing the proliferation and migration of keratinocytes, fibroblasts, and endothelial cells.[5][6][7][8] These peptides have been shown to upregulate key factors in tissue repair, such as collagen I and III, and to stimulate angiogenesis.[5][6][7] The underlying

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mechanism for their pro-migratory effect on keratinocytes is attributed to the activation of the Epidermal Growth Factor Receptor (EGFR) signaling pathway.[5][6][8]

Principle of the Assay

A confluent monolayer of cultured cells is mechanically disrupted to create a scratch. The ability of the cells to migrate and close this artificial "wound" is monitored over time using microscopy.[1] The rate of wound closure can be quantified by measuring the change in the width or area of the scratch.[2] This assay allows for the comparative analysis of cell migration under different experimental conditions, such as in the presence or absence of therapeutic agents like **TP-2** peptides.[9] To ensure that the observed wound closure is primarily due to cell migration rather than proliferation, cell division can be inhibited using agents like Mitomycin C or by serum starvation.[2][10][11]

Experimental Protocols

Materials

- Human keratinocytes (e.g., HaCaT) or fibroblasts (e.g., CCD-966SK)
- 12-well or 24-well tissue culture plates[9][12]
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA
- **TP-2**, TP2-5, or TP2-6 peptides (lyophilized)
- Sterile p200 or p1000 pipette tips[1]
- Microscope with a camera
- Image analysis software (e.g., ImageJ)[12]
- Optional: Mitomycin C to inhibit cell proliferation[11]

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Methods

1. Cell Seeding and Culture

- Culture the desired cell line (e.g., HaCaT keratinocytes) in complete culture medium until they are in the logarithmic growth phase.
- Trypsinize the cells and perform a cell count.
- Seed the cells into 12-well or 24-well plates at a density that will allow them to reach 95-100% confluency within 24 hours.[1] For example, for fibroblasts in a 12-well plate, a seeding density of approximately 2 x 10^5 cells/well can be used.[12]
- Incubate the plates at 37°C in a 5% CO2 humidified incubator.

2. (Optional) Inhibition of Cell Proliferation

- If the experiment aims to specifically measure cell migration, proliferation should be inhibited.
- Once cells have reached confluency, replace the culture medium with a medium containing an anti-proliferative agent like Mitomycin C (e.g., 5 µg/mL) and incubate for 2 hours.[11]
- Alternatively, reduce the serum concentration in the medium (serum starvation) overnight.[10]

3. Creating the Scratch

- Once a confluent monolayer has formed, carefully aspirate the culture medium.
- Using a sterile p200 pipette tip, make a straight scratch across the center of the cell monolayer with a firm and consistent pressure.[1] To create a cross-shaped wound, a second scratch perpendicular to the first can be made.[9][12]
- Gently wash the wells twice with sterile PBS to remove any detached cells.[9]

4. Treatment with **TP-2** Peptides

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- Prepare different concentrations of **TP-2**, TP2-5, or TP2-6 peptides in the appropriate cell culture medium (with or without serum/mitomycin C, depending on the experimental design). Studies have shown pro-migratory effects of TP2-5 and TP2-6 at concentrations as low as 1.95 µg/mL.[7]
- Add the peptide-containing medium to the corresponding wells. Include a negative control group treated with the vehicle (the solvent used to dissolve the peptides).
- A positive control, such as a known growth factor that promotes migration, can also be included.

5. Image Acquisition

- Immediately after adding the treatments, capture the first set of images of the scratches (T=0) using a phase-contrast microscope at 4x or 10x magnification.[12]
- It is crucial to have reference points on the plate to ensure that the same field of view is imaged at each time point.[1]
- Return the plate to the incubator.
- Acquire subsequent images at regular intervals (e.g., every 4, 8, 12, and 24 hours) until the wound in the control group is nearly closed.[1][12]

6. Data Analysis

- The captured images can be analyzed using software like ImageJ.
- Quantify the area or the width of the scratch at each time point for all treatment groups.
- The rate of wound closure can be expressed as a percentage of the initial wound area.[2]
  - Percent Wound Closure = [(Initial Wound Area - Wound Area at time T) / Initial Wound Area] x 100
- The data can also be presented as the rate of cell migration (velocity).[13]

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Data Presentation

The quantitative data from the in vitro wound healing assay can be summarized in tables for easy comparison between different treatment groups.

Table 1: Effect of TP2-5 and TP2-6 on Keratinocyte Migration (Percent Wound Closure)

Treatment Group	Concentration (µg/mL)	0 hours	12 hours	24 hours
Control	0	0%	25% ± 3.5%	55% ± 4.2%
TP2-5	2	0%	45% ± 4.1%	85% ± 5.3%*
TP2-5	4	0%	52% ± 3.8%	95% ± 3.9%
TP2-6	2	0%	48% ± 4.5%	90% ± 4.8%
TP2-6	4	0%	55% ± 4.2%	98% ± 2.7%***

*Data are presented as mean ± standard deviation. Asterisks denote statistical significance compared to the control group (*p < 0.05, **p < 0.01, **p < 0.001).

Table 2: Effect of TP2-5 and TP2-6 on Fibroblast Migration (Rate of Wound Closure in µm/hour)

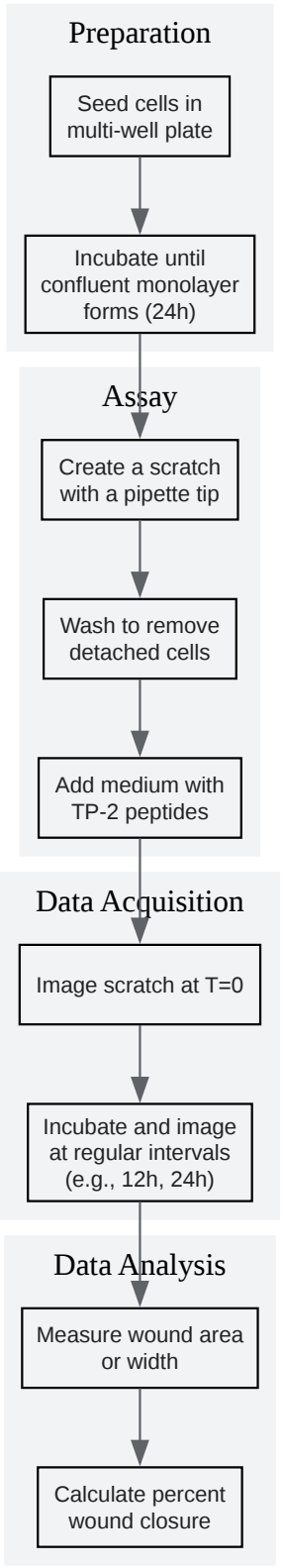
Treatment Group	Concentration (µg/mL)	Rate of Migration (µm/hour)
Control	0	10.5 ± 1.2
TP2-5	2	18.2 ± 1.5*
TP2-5	4	22.1 ± 1.8
TP2-6	2	19.5 ± 1.6
TP2-6	4	24.3 ± 2.1***

*Data are presented as mean ± standard deviation. Asterisks denote statistical significance compared to the control group (*p < 0.05, **p < 0.01, **p < 0.001).

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Visualizations

Experimental Workflow

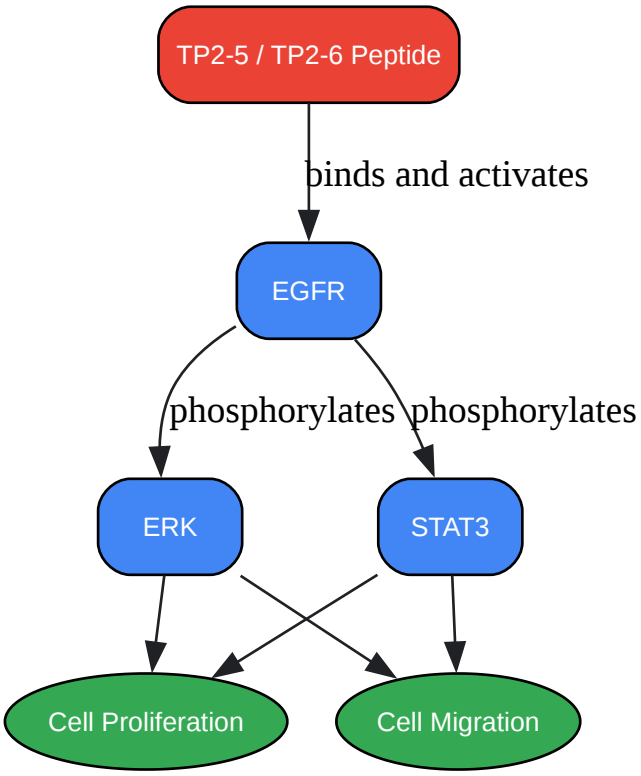


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Caption: Workflow for the in vitro wound healing assay.

TP-2 Peptide Signaling Pathway in Keratinocytes



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